

Personal protective equipment for handling GS967

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Compound of Interest

Compound Name: GS967

Cat. No.: B15589792

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Essential Safety and Handling Guide for GS-967

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PROFESSIONALS

This document provides critical safety and logistical information for the handling, use, and disposal of GS-967, a potent and selective inhibitor of the late sodium current (late INa). Adherence to these guidelines is essential to ensure laboratory safety and maintain experimental integrity.

Personal Protective Equipment (PPE) and Handling

When handling GS-967, a thorough risk assessment should be conducted to ensure the appropriate level of personal protective equipment is utilized. The following table summarizes the recommended PPE for routine laboratory operations involving this compound.

Operation	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: N95 or higher-rated respirator to prevent inhalation of fine particles.
- Eye Protection: Chemical safety goggles.	
- Hand Protection: Two pairs of powder-free nitrile gloves.	
- Body Protection: Fully buttoned lab coat.	
Solution Preparation and Handling	- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Powder-free nitrile gloves.	
- Body Protection: Fully buttoned lab coat.	
In vivo Administration	- Eye Protection: Safety glasses with side shields.
- Hand Protection: Powder-free nitrile gloves.	
- Body Protection: Lab coat.	

General Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form or preparing stock solutions.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.

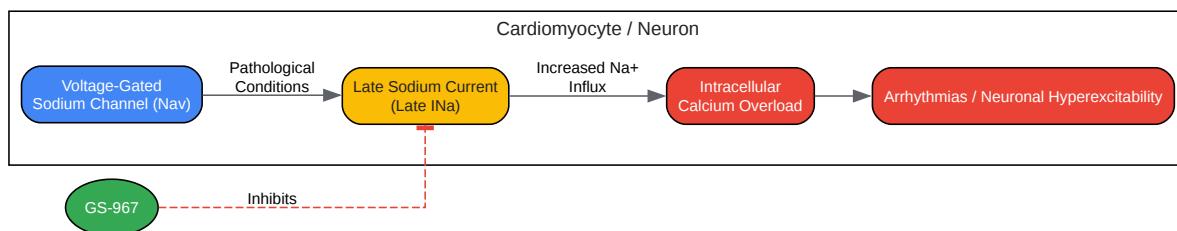
Chemical and Physical Properties

A summary of key quantitative data for GS-967 is provided below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₇ F ₆ N ₃ O	[1]
Molecular Weight	347.22 g/mol	[1]
CAS Number	1262618-39-2	[1]
Solubility	Soluble in DMSO	[1]
Storage (Solid)	Store at -20°C for the long term.	[1]
Storage (in solvent)	Store at -80°C for up to 2 years; -20°C for up to 1 year.	[2]

Mechanism of Action: Signaling Pathway

GS-967 is a selective inhibitor of the late sodium current (late INa) in cardiomyocytes and neurons.^{[3][4]} This late current is often enhanced under pathological conditions, leading to cellular dysfunction and arrhythmias. By specifically blocking this current, GS-967 helps to normalize cellular electrophysiology.



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GS-967 selectively inhibits the pathological late sodium current.

Experimental Protocols

In Vivo Administration to Mice for Seizure Studies

This protocol details the oral administration of GS-967 to mice to assess its anticonvulsant activity.[\[5\]](#)

Materials:

- GS-967
- Rodent chow
- Apparatus for monitoring body temperature (e.g., rectal probe)
- Heat lamp

Procedure:

- Drug Formulation: GS-967 is administered orally through supplementation in chow at a concentration of 8 mg of GS-967 per kg of chow. This provides an estimated daily dose of 1.5 mg/kg.[\[5\]](#)
- Acclimation and Dosing: Begin the drug-supplemented diet at postnatal day 10 for studies involving hyperthermia-induced seizures, or at postnatal day 18 for quantification of spontaneous seizures and survival studies.[\[5\]](#)
- Induction of Hyperthermia-Induced Seizures (if applicable):
 - Use a heat lamp to elevate the mouse's core body temperature by 0.5°C every 2 minutes.[\[5\]](#)
 - Continuously monitor the body temperature using a rectal probe.
 - Observe the mice for the onset of the first clonic convulsion with loss of posture or until a core body temperature of 42.5°C is reached.[\[5\]](#)
- Quantification of Spontaneous Seizures (if applicable):
 - At postnatal days 23 and 24, quantify the total number of behavioral seizures over a 48-hour period in both untreated and GS-967 treated animals.[\[5\]](#)

- Data Analysis: Compare the seizure frequency and survival rates between the GS-967 treated and control groups.

In Vitro Electrophysiology: Whole-Cell Voltage Clamp

This protocol outlines the use of whole-cell voltage clamp to measure the effect of GS-967 on sodium currents in isolated cells.[\[6\]](#)

Materials:

- Isolated cardiomyocytes or neurons
- Patch-clamp rig with amplifier and data acquisition system
- Borosilicate glass capillaries for pipette fabrication
- Appropriate intracellular and extracellular recording solutions
- GS-967 stock solution (e.g., in DMSO)

Procedure:

- Cell Preparation: Prepare isolated cells suitable for patch-clamp recording.
- Pipette Preparation: Pull patch pipettes from borosilicate glass capillaries to a resistance of 2-4 MΩ when filled with the intracellular solution.
- Seal Formation: Approach a cell with the patch pipette and apply gentle suction to form a gigaohm seal (>1 GΩ).
- Whole-Cell Configuration: Apply a brief pulse of suction to rupture the cell membrane and achieve the whole-cell configuration.
- Current Recording:
 - Hold the cell at a holding potential of -120 mV.
 - Apply depolarizing voltage steps to elicit sodium currents.

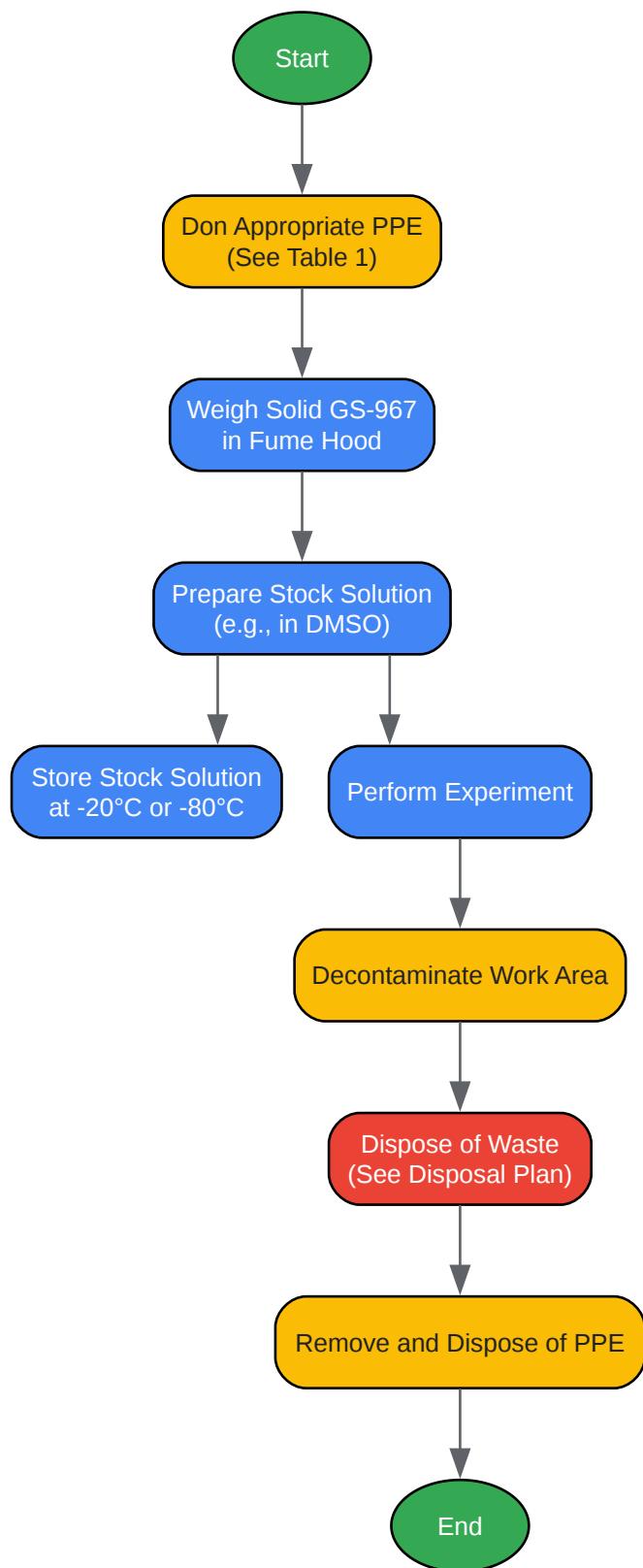
- Record both peak (INaP) and late (INaL) sodium currents.
- Drug Application: Perfuse the cell with the extracellular solution containing the desired concentration of GS-967.
- Data Acquisition: Record sodium currents in the presence of GS-967 and compare them to the baseline currents to determine the extent of inhibition.

Operational and Disposal Plans

Adherence to proper operational and disposal procedures is critical for laboratory safety and environmental protection.

Operational Workflow for Handling GS-967

The following diagram illustrates a safe workflow for handling GS-967 in a laboratory setting.



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A safe operational workflow for handling GS-967.

Disposal Plan

All waste materials contaminated with GS-967 must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.

Waste Segregation and Collection:

- Solid Waste:

- Collect all solid waste contaminated with GS-967 (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, clearly labeled hazardous waste container.
 - The container should be a rigid, leak-proof container with a secure lid.

- Liquid Waste:

- Collect all liquid waste containing GS-967 (e.g., unused solutions, cell culture media) in a designated, clearly labeled, leak-proof hazardous waste container.
 - Ensure the container is compatible with the solvents used (e.g., if DMSO is the solvent, use a compatible container).

- Sharps:

- Dispose of any sharps contaminated with GS-967 (e.g., needles, broken glass) in a designated sharps container for chemical waste.

Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "GS-967".
- Indicate the major components and their approximate concentrations.

Storage:

- Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.

- Ensure containers are kept closed except when adding waste.

Final Disposal:

- Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of GS-967 down the drain or in the regular trash.

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